

IRDye 700DX performance in different cancer cell lines

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Irdye 700DX

CAS No.: 916821-46-0

Cat. No.: S9106197

[Get Quote](#)

Performance in Preclinical Cancer Models

The table below consolidates key experimental findings on **IRDye 700DX**-conjugated agents:

Cancer Cell Line / Model	Targeting Strategy	Key Findings on IRDye 700DX Performance	Experimental Context & Citation
U87MG (Human glioblastoma)	Polymer conjugated with multiple cyclic RGD peptides (targeting $\alpha\beta3$ integrin)	Higher cellular uptake and phototoxicity vs. free dye; efficacy augmented with increased number of cRGD peptides (e.g., 15 peptides) [1].	<i>In vitro</i> and subcutaneous tumor models; selective accumulation and prolonged retention in tumors [1].
BT474 (Human breast cancer)	Trastuzumab antibody (targeting HER2) [2]	Specific, high accumulation in high HER2-expressing orthotopic tumors (101 ± 7 %IA/g) [2]. Enabled clear tumor visualization with micro-SPECT/CT and fluorescence imaging [2].	Orthotopic breast tumor model in mice; used for imaging and image-guided surgery [2].
MCF-7 (Human breast)	Avidin-biotin platform with anti-	Effectively targeted and killed CD24 ^{low} /CD44 ^{high} CSC-like	<i>In vitro</i> assays including viability,

Cancer Cell Line / Model	Targeting Strategy	Key Findings on IRDye 700DX Performance	Experimental Context & Citation
adenocarcinoma)	CD44 antibody (targeting CSCs)	subpopulation; suppressed neoplastic features like tumorsphere formation and invasion [3].	tumorsphere-formation, and Matrigel invasion [3].
HuH-7 (Human hepatocellular carcinoma)	Avidin-biotin platform with anti-CD133/anti-EpCAM antibodies	Effectively targeted and photokilled CD133+/EpCAM+ cancer stem cell-like side-population (SP) cells [3].	<i>In vitro</i> assays; flow cytometry used to identify SP cells [3].
CHO (Engineered cell lines)	Antibodies against CEA or EpCAM	In co-culture, NIR light irradiation specifically killed only the targeted cells (e.g., CHO-CEA or CHO-EpCAM), sparing off-target cells [3].	<i>In vitro</i> proof-of-concept study demonstrating high specificity of the targeting platform [3].
MCF7 (HER2 low-expressing)	Trastuzumab antibody (targeting HER2)	Significantly lower uptake in low HER2-expressing orthotopic tumors (1.2 ± 0.2 %IA/g) compared to BT474 (high HER2) [2].	Orthotopic breast tumor model; demonstrates specificity of tracer for its target [2].

Experimental Protocols for Key Applications

Here are the methodologies underlying the data in the guides, which you can adapt for your experiments.

1. Synthesis of Antibody-IRDye 700DX Conjugates This is a standard protocol for conjugating **IRDye 700DX** to a monoclonal antibody like trastuzumab [2]:

- **Antibody Preparation:** Dialyze the antibody (e.g., trastuzumab) into PBS.
- **Conjugation:** Incubate the antibody in 0.1 M NaHCO₃ buffer (pH 8.5-9.5) with a 3- to 10-fold molar excess of **IRDye 700DX** NHS ester for 1-2 hours at room temperature, protected from light.
- **Purification:** Remove unconjugated dye through extensive dialysis or using desalting columns (e.g., Zeba Spin Columns) into an appropriate buffer like 0.25 M NH₄AcO (pH 5.5).
- **Characterization:** Determine the concentration and the average number of dye molecules per antibody (degree of labeling) by measuring absorbance at 280 nm (protein) and 689 nm (IR700).

2. In Vitro Phototoxicity and Specificity Assay This protocol assesses target-specific cell killing [3]:

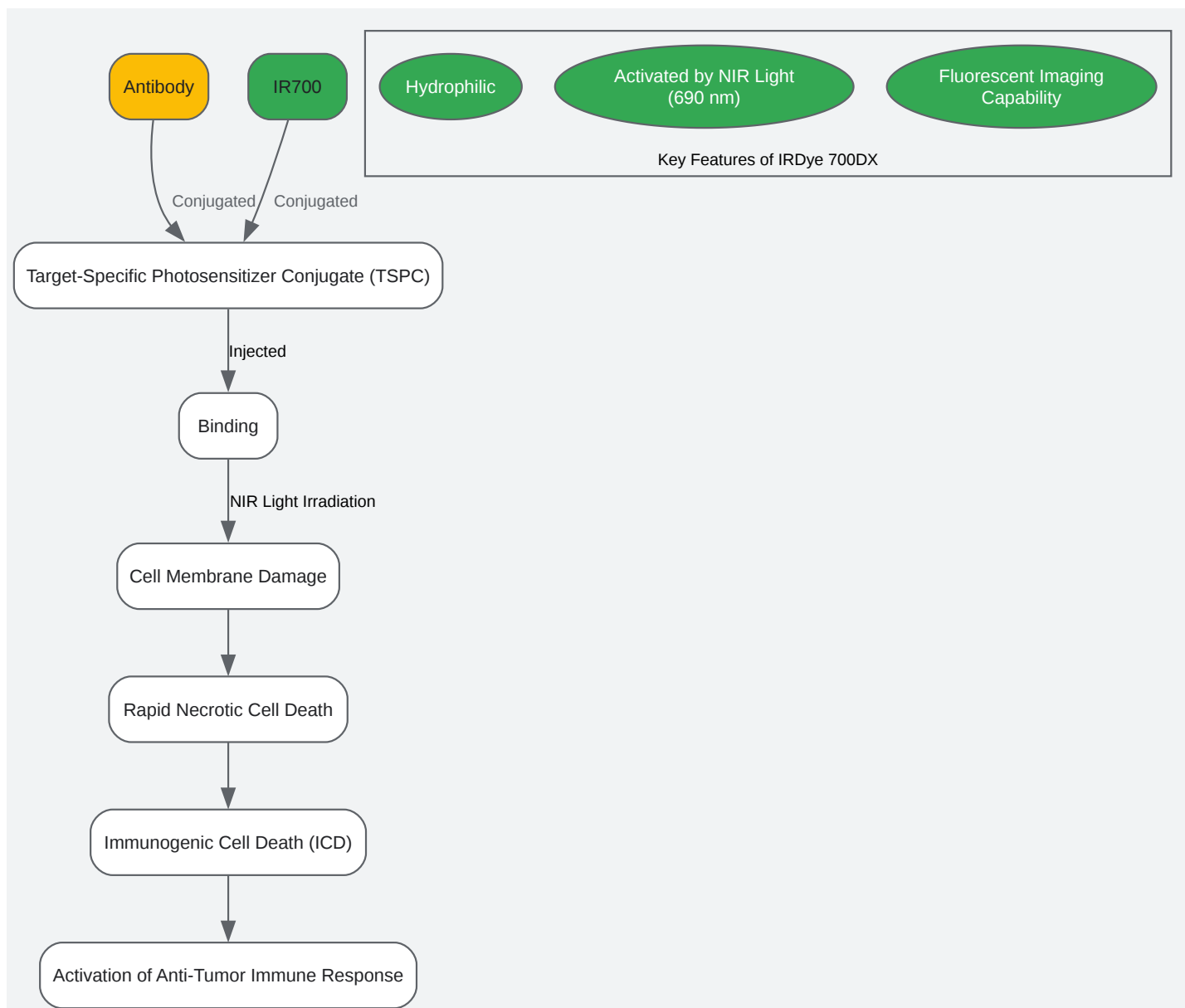
- **Cell Seeding:** Plate cells in chamber slides or multi-well plates.
- **Labeling:**
 - Pre-label target cells with a biotinylated primary antibody.
 - Add **IRDye 700DX**-conjugated NeutrAvidin (AvIR).
- **Irradiation:** Expose cells to NIR light at 690 nm (e.g., 3 J/cm²) using a calibrated LED system.
- **Viability Assessment:** After incubation, use a LIVE/DEAD cell imaging kit. Live cells (green fluorescence) and dead cells (red fluorescence) are counted using fluorescence microscopy.

3. In Vivo Imaging and Biodistribution This protocol is used to evaluate tracer accumulation in tumors [2]:

- **Animal Model:** Establish orthotopic or subcutaneous tumor models in mice.
- **Tracer Injection:** Administer the **IRDye 700DX** conjugate intravenously.
- **Imaging:** At designated time points (e.g., 48 hours post-injection), perform fluorescence imaging and/or micro-SPECT/CT (if radiolabeled) to visualize tumor accumulation.
- **Ex Vivo Analysis:** After imaging, harvest tumors and organs to measure fluorescence or radioactivity for quantitative biodistribution data, expressed as percentage of injected dose per gram of tissue (%IA/g).

IRDye 700DX in Photodynamic Therapy Pathways

The following diagram illustrates the core mechanism of **IRDye 700DX** in targeted Near-Infrared Photoimmunotherapy (NIR-PIT), which underlies its performance in the experimental data [4].



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Effect of multiple cyclic RGD peptides on tumor accumulation and... [nature.com]
2. Multimodal image-guided surgery of HER -positive 2 ... breast cancer [ejnmmires.springeropen.com]
3. Highly versatile cancer photoimmunotherapy using... [cancer-ci.biomedcentral.com]
4. Near-infrared photoimmunotherapy: design and potential applications... [thno.org]

To cite this document: Smolecule. [IRDye 700DX performance in different cancer cell lines].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b9106197#irdye-700dx-performance-in-different-cancer-cell-lines>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com